

(2-Bromoethyl)benzene-D5 molecular weight and formula

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Compound of Interest

Compound Name: (2-Bromoethyl)benzene-D5

Cat. No.: B032876

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An In-Depth Technical Guide to (2-Bromoethyl)benzene-D5

This technical guide provides essential information regarding the molecular properties of **(2-Bromoethyl)benzene-D5**, a deuterated form of (2-Bromoethyl)benzene. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who utilize isotopically labeled compounds.

Core Molecular Data

(2-Bromoethyl)benzene-D5 is a stable isotope-labeled version of (2-Bromoethyl)benzene where five hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic substitution is a critical tool in various research applications, including mass spectrometry-based quantification and metabolic studies.

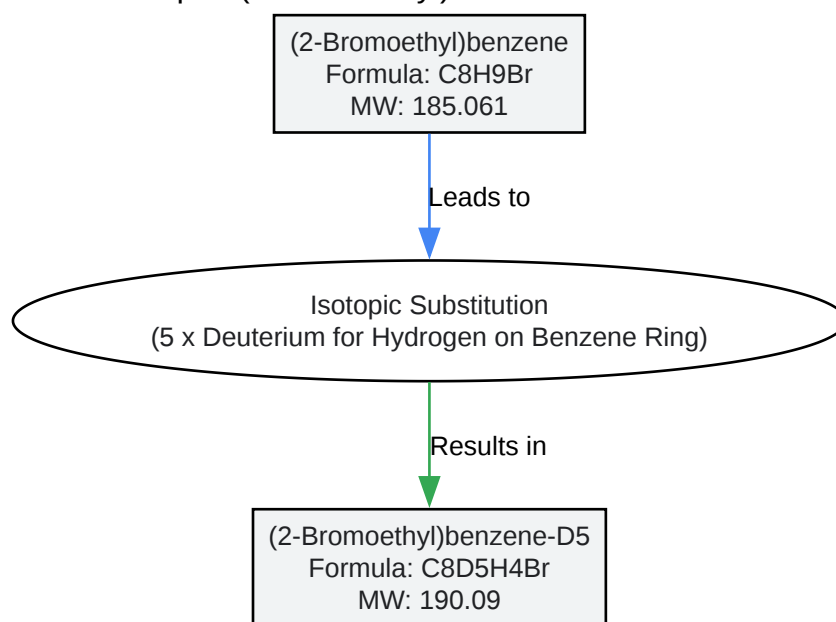
The key quantitative data for **(2-Bromoethyl)benzene-D5** and its non-deuterated counterpart are summarized in the table below for direct comparison.

Property	(2-Bromoethyl)benzene-D5	(2-Bromoethyl)benzene
Molecular Formula	C8D5H4Br or C8H4D5Br[1][2][3]	C8H9Br[4][5]
Molecular Weight	190.09 g/mol [2][3][6] or 190.092 g/mol [1]	185.061 g/mol [4]
CAS Number	35845-64-8[1][2][3]	103-63-9[1][4]

Logical Relationship: Isotopic Labeling

The following diagram illustrates the relationship between the standard compound and its deuterated isotopologue. The process of deuteration involves the substitution of protium (^1H) with deuterium (^2H or D), leading to an increase in molecular mass without significantly altering the chemical properties.

Logical Relationship of (2-Bromoethyl)benzene and its Deuterated Analog



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Relationship between (2-Bromoethyl)benzene and its D5 variant.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **(2-Bromoethyl)benzene-D5** are specific to the manufacturing laboratory and the intended application. These protocols are typically not available in public search results. For specific experimental methodologies, it is recommended to consult the documentation provided by the chemical supplier or relevant scientific literature detailing its use.

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References

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